

# Panthenyl ethyl ether historical development

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## Compound Focus: Panthenyl ethyl ether

CAS No.: 667-83-4

Cat. No.: S569013

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## Market Overview and Growth Drivers

**Panthenyl Ethyl Ether** is experiencing steady market growth, primarily driven by the cosmetics and personal care industry. The table below summarizes the quantitative data from recent market reports:

Report Aspect	Findings
Market Size (2024)	USD 150 Million - USD 300 Million [1] [2] [3]
Projected Market Size (2033)	USD 250 Million - USD 500 Million [1] [2] [3]
Forecast Period CAGR	6% - 7.2% [1] [2] [3]

Key factors influencing this growth include:

- Primary Driver:** Rising demand in the **cosmetics and personal care industry** for advanced moisturizing and conditioning products [1].
- Consumer Trends:** Growing consumer awareness of skincare, a shift towards natural and mild ingredients, and increasing male grooming trends [1].
- Regional Markets:** The **Asia-Pacific** region is identified as the most dynamic and fastest-growing market, while North America remains a mature and leading region [1] [2].
- Key Industry Players:** Major companies involved include BASF SE, Evonik Industries AG, Croda International Plc, and Ashland Global Holdings Inc. [2].

## Documented Functions and Early Patent

The recognized functions of **Panthenyl Ethyl Ether** in cosmetics are well-documented, and a key patent marks an important milestone in its application history.

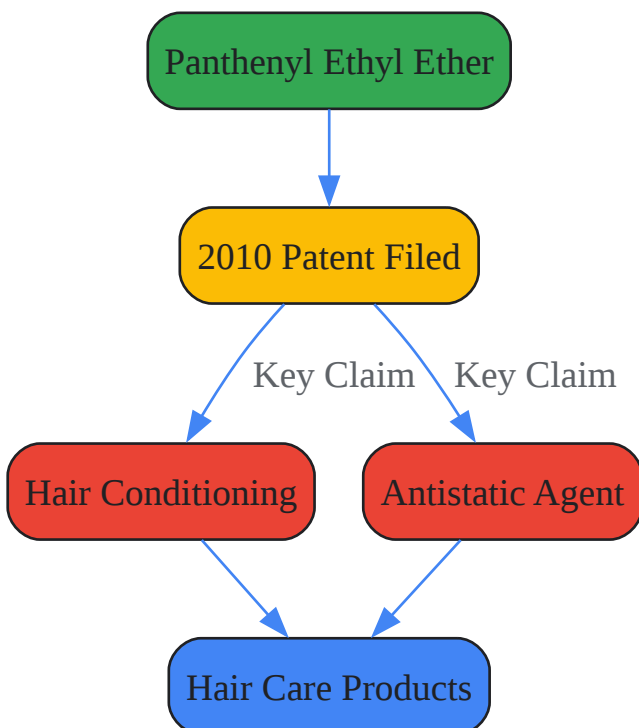
### Officially Recognized Cosmetic Functions (based on INCI): [4]

- **Antistatic:** Reduces static electricity in hair, minimizing frizz and flyaways.
- **Hair Conditioning:** Improves hair texture, making it softer and shinier by coating the hair shaft and helping to seal in moisture.

**Key Historical Development - Hair Growth Patent** A significant early application of **Panthenyl Ethyl Ether** was documented in a 2010 US Patent Application (US 20100249043) assigned to La Canada Ventures [5].

- **Invention:** A composition for promoting hair growth.
- **Formulation:** The patent claims a mixture containing **0.15% w/w to 4.5% w/w** of **Panthenyl Ethyl Ether**, combined with inositol, milk protein, and sulfur-rich amino acids [5].
- **Reported Effect:** The composition was described as capable of making hair longer and thicker in a relatively short time without serious side effects [5].

This historical development can be visualized in the context of its primary application area:



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